

Verifying the isotopic purity of Capryl alcohol-d18 before use.

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Compound of Interest

Compound Name: Capryl alcohol-d18

Cat. No.: B3334393

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Technical Support Center: Capryl Alcohol-d18

This guide provides researchers, scientists, and drug development professionals with essential information for verifying the isotopic purity of **Capryl alcohol-d18** prior to its use in experiments.

Frequently Asked Questions (FAQs)

Q1: What is **Capryl alcohol-d18** and why is its isotopic purity important?

Capryl alcohol-d18 is a deuterated form of capryl alcohol where 18 hydrogen atoms have been replaced by deuterium, a stable isotope of hydrogen.[1] The isotopic purity, which measures the percentage of deuterium at specific labeled positions, is critical for its use as an internal standard in mass spectrometry-based quantitative analyses, in metabolic research, and for assessing drug efficacy and toxicity.[2][3] High isotopic purity ensures analytical precision and data reproducibility.[3]

Q2: What are the primary analytical methods to verify the isotopic purity of **Capryl alcohol-d18**?

The two primary methods for determining the isotopic purity of deuterated compounds like **Capryl alcohol-d18** are Mass Spectrometry (MS) and Nuclear Magnetic Resonance (NMR) spectroscopy.[3] A combined strategy using both high-resolution mass spectrometry (HR-MS)

and NMR spectroscopy is often recommended for a comprehensive evaluation of isotopic enrichment and structural integrity.[2]

Q3: How does Mass Spectrometry determine isotopic purity?

Mass spectrometry separates ions based on their mass-to-charge ratio. Since deuterium is heavier than hydrogen, HR-MS can distinguish between Capryl alcohol molecules with different numbers of deuterium atoms (isotopologs).[4][5] The isotopic purity is calculated based on the relative abundance of these H/D isotopolog ions (D_0 - D_{18}).[4][6] Techniques like electrospray ionization (ESI-HRMS) are highly sensitive and require very low sample amounts.[4]

Q4: What is the role of NMR spectroscopy in this analysis?

NMR spectroscopy, particularly Proton NMR (^1H -NMR) and Deuterium NMR (^2H -NMR), is a powerful technique for this purpose.[5] ^1H -NMR can be used to precisely measure the small amounts of residual hydrogen in a highly deuterated sample.[5] By comparing the signal of these residual protons to a known internal standard, the overall isotopic enrichment can be determined with high accuracy.[5] ^2H -NMR can confirm the positions of the deuterium labels.[2][7]

Q5: What is the difference between isotopic enrichment and isotopic purity?

Isotopic enrichment refers to the percentage of deuterium at a specific labeled position within a molecule.[5] Isotopic purity, in a broader sense, often refers to the percentage of the desired deuterated molecule (e.g., the fully deuterated D_{18} species) in the entire sample. The final product will likely contain a statistical distribution of isotopologs (e.g., D_{17} , D_{16} , etc.) based on the enrichment level.[5]

Experimental Workflow & Visualization

The following diagram illustrates the general workflow for verifying the isotopic purity of **Capryl alcohol-d18**.

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References

- 1. Capryl alcohol-d18 | C₈H₁₈O | CID 12215303 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. A strategy for evaluation of isotopic enrichment and structural integrity of deuterium labelled compounds by using HR-MS and NMR - Analytical Methods (RSC Publishing) [pubs.rsc.org]
- 3. resolvemass.ca [resolvemass.ca]
- 4. Rapid characterization of isotopic purity of deuterium-labeled organic compounds and monitoring of hydrogen-deuterium exchange reaction using electrospray ionization-high-resolution mass spectrometry - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Beyond Purity: Understanding the Isotopologue Profile in Deuterated APIs [isotope.com]
- 6. researchgate.net [researchgate.net]
- 7. pubs.acs.org [pubs.acs.org]
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